

# In-Depth Technical Guide to the Health and Safety of 2-Thiopheneacetonitrile

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## Compound of Interest

Compound Name: 2-Thiopheneacetonitrile

Cat. No.: B147512

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This technical guide provides comprehensive health and safety information for **2-Thiopheneacetonitrile** (CAS No. 20893-30-5), a key intermediate in pharmaceutical and chemical synthesis. The following sections detail its hazardous properties, safe handling procedures, and emergency response protocols, compiled from Material Safety Data Sheets (MSDS) and other scientific sources.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Thiopheneacetonitrile** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>5</sub> NS	
Molecular Weight	123.18 g/mol	
Appearance	Liquid	
Boiling Point	235-238 °C (lit.) 115-120 °C / 22 mmHg (lit.)	
Density	1.157 g/mL at 25 °C (lit.)	
Flash Point	102 °C (215.6 °F) - closed cup	
Refractive Index	n <sub>20</sub> /D 1.542 (lit.)	

## Hazard Identification and Classification

**2-Thiopheneacetonitrile** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications, pictograms, signal word, and hazard statements.

### GHS Classification

Hazard Class	Category	Reference(s)
Acute Toxicity, Oral	Category 4	
Acute Toxicity, Dermal	Category 4	
Acute Toxicity, Inhalation	Category 4	
Skin Corrosion/Irritation	Category 2	
Serious Eye Damage/Eye Irritation	Category 2	
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	Category 3	

## GHS Label Elements

Pictogram	GHS07 (Exclamation mark)
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed. H312: Harmful in contact with skin. H332: Harmful if inhaled. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.
Precautionary Statements	Prevention: P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a well-ventilated

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